

# Synthesis of 5-cyano-1H-indole-2-carboxylic acid: An Experimental Protocol

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## Compound of Interest

Compound Name: 5-cyano-1H-indole-2-carboxylic  
Acid

Cat. No.: B068678

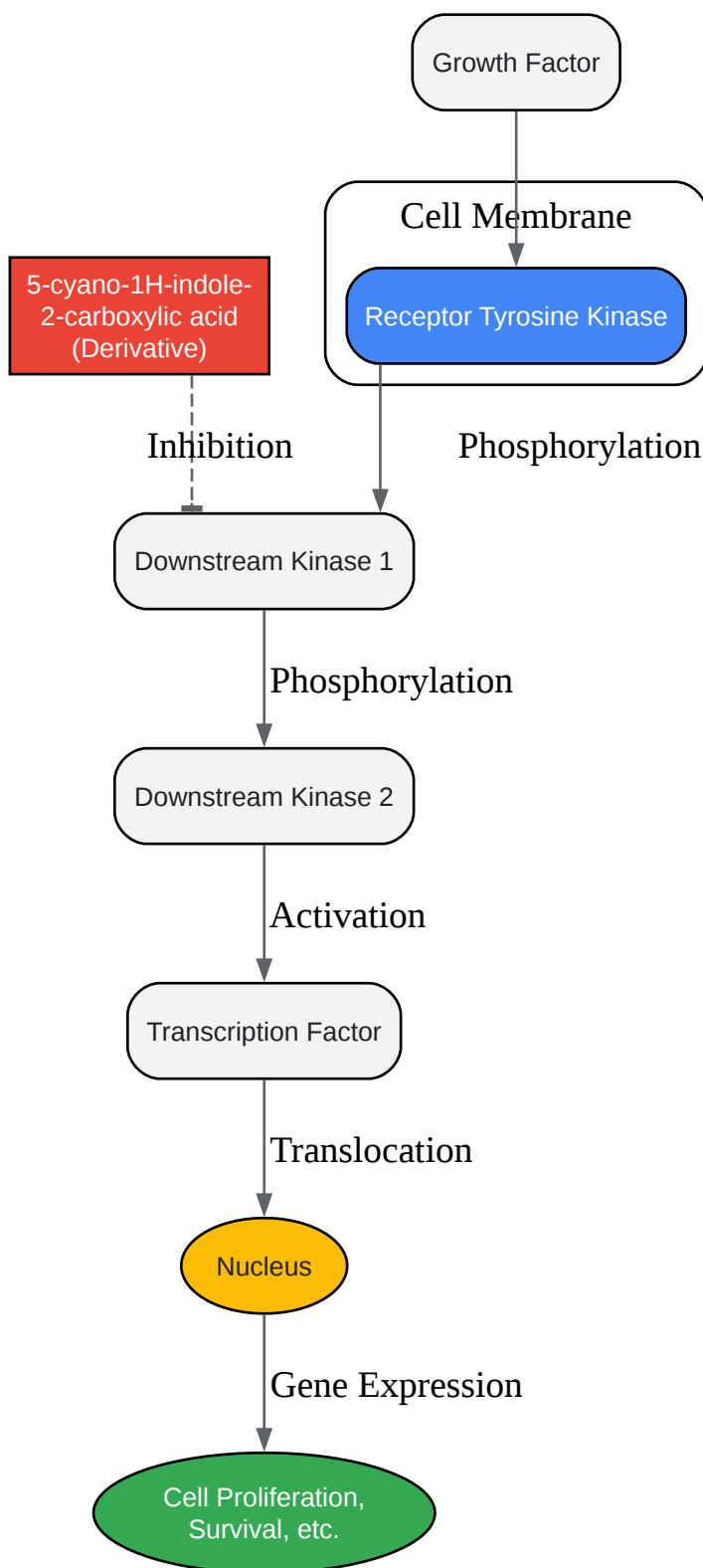
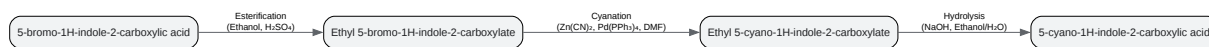
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This document provides a detailed experimental protocol for the synthesis of **5-cyano-1H-indole-2-carboxylic acid**, a valuable building block in medicinal chemistry and drug development. The synthesis is accomplished through a robust two-step process commencing with the esterification of 5-bromo-1H-indole-2-carboxylic acid, followed by a palladium-catalyzed cyanation of the resulting ester, and concluding with ester hydrolysis. This protocol offers a practical and efficient methodology for obtaining the target compound in good yield and purity.

## Experimental Workflow

The overall synthetic strategy is depicted in the following workflow diagram:



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